

Tafamidis-d3 CAS number and molecular weight

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Compound of Interest

Compound Name: *Tafamidis-d3*

Cat. No.: *B15140659*

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In-Depth Technical Guide: Tafamidis-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Tafamidis-d3**, a deuterated analog of Tafamidis. The document outlines its physicochemical properties, the detailed mechanism of action of its parent compound, and relevant experimental protocols for its characterization.

Core Data Presentation

The following table summarizes the key quantitative data for **Tafamidis-d3** and its non-deuterated counterpart, Tafamidis.

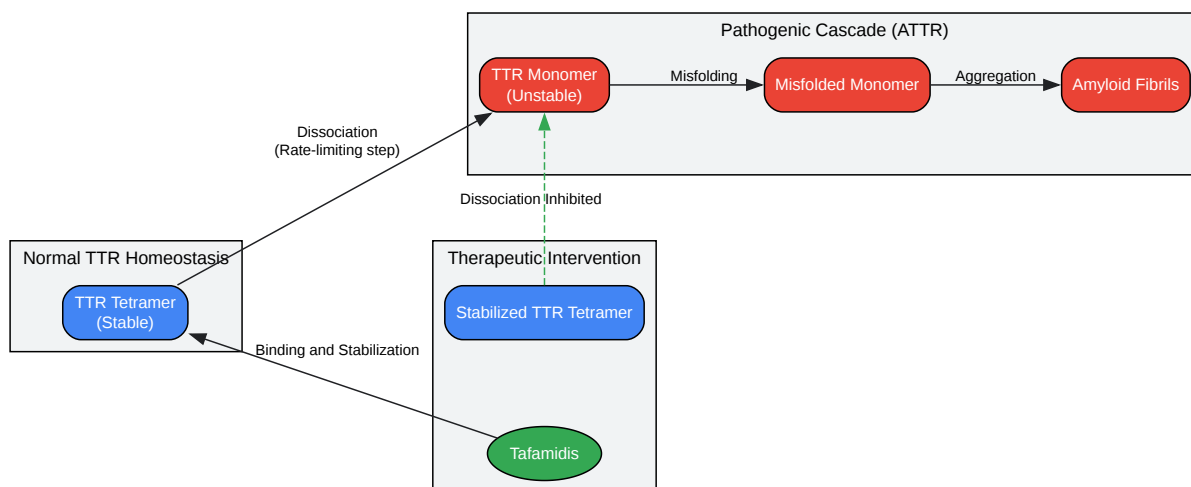
Property	Tafamidis-d3	Tafamidis
CAS Number	Not Available	594839-88-0[1][2]
Molecular Weight	311.1 g/mol [3][4][5]	308.1 g/mol [6][7]
Molecular Formula	C ₁₄ H ₄ D ₃ Cl ₂ NO ₃ [2][4][5]	C ₁₄ H ₇ Cl ₂ NO ₃ [6][7]

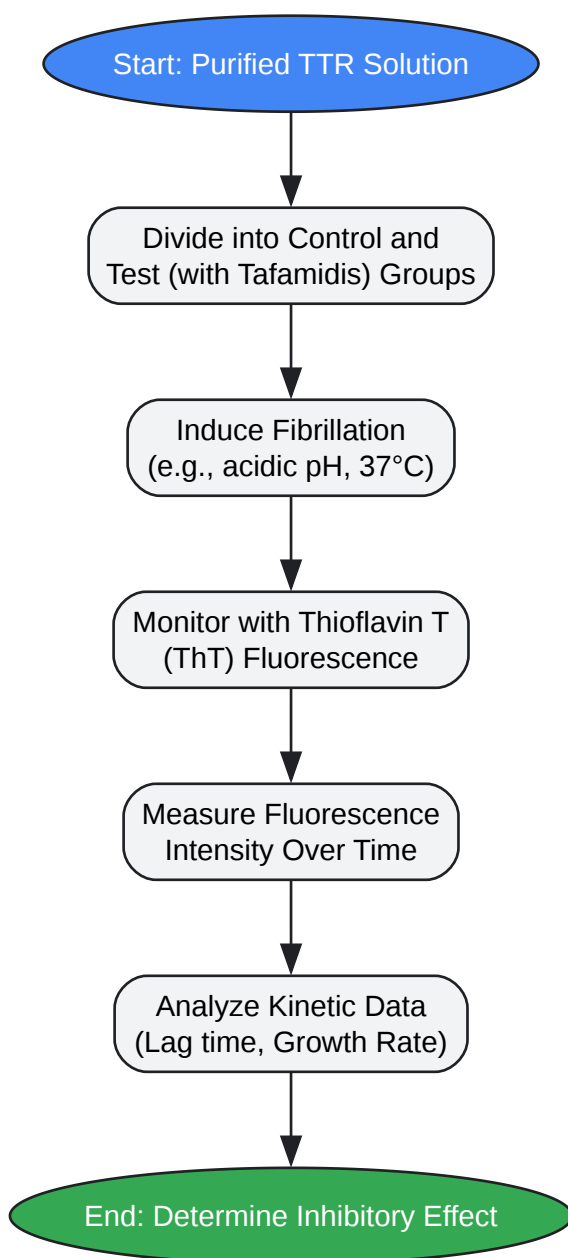
Mechanism of Action: Transthyretin Stabilization

Tafamidis functions as a kinetic stabilizer of the transthyretin (TTR) protein.[1][8][9][10] Under normal physiological conditions, TTR exists as a tetramer and is responsible for transporting thyroxine and retinol-binding protein.[8][9][10] In transthyretin amyloidosis (ATTR), the TTR

tetramer dissociates into monomers, which then misfold and aggregate into amyloid fibrils.[8][9][10] These amyloid deposits in various organs, particularly the heart and nerves, lead to progressive damage.[8]

Tafamidis binds with high selectivity to the thyroxine-binding sites of the TTR tetramer, stabilizing its quaternary structure.[8] This stabilization prevents the dissociation of the tetramer into monomers, which is the rate-limiting step in amyloid fibril formation.[11] By inhibiting this initial step, Tafamidis effectively halts the amyloid cascade.[8]





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